Application Note: Quantitative Analysis of N-[4-(acetylsulfamoyl)phenyl]propanamide

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Compound of Interest

Compound Name:	*N-[4-(acetylsulfamoyl)phenyl]propanamide*
Cat. No.:	*B325258*

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Introduction

N-[4-(acetylsulfamoyl)phenyl]propanamide, with the molecular formula C9H12N2O3S, is a sulfonamide derivative.[1] The accurate quantification of this compound is crucial in various stages of drug development and quality control to ensure the safety and efficacy of pharmaceutical products. This application note provides detailed protocols for the quantitative analysis of **N-[4-(acetylsulfamoyl)phenyl]propanamide** using High-Performance Liquid Chromatography (HPLC) with UV detection, Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS), and UV-Vis Spectrophotometry. The methodologies are designed to be robust and reliable for researchers, scientists, and drug development professionals.

High-Performance Liquid Chromatography (HPLC-UV) Method

High-Performance Liquid Chromatography with UV detection is a widely used technique for the quantification of sulfonamides due to its specificity, accuracy, and precision. The following

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method is a robust starting point for the analysis of **N-[4-(acetylsulfamoyl)phenyl]propanamide**.

Principle

This method utilizes reversed-phase chromatography to separate **N-[4-(acetylsulfamoyl)phenyl]propanamide** from potential impurities and degradation products. The separation is achieved on a C18 stationary phase with a mobile phase consisting of an aqueous buffer and an organic modifier. The analyte is detected and quantified by its absorbance of UV light at a specific wavelength.

Experimental Protocol

1.2.1. Instrumentation and Materials

- HPLC system with a quaternary or binary pump, autosampler, column oven, and UV-Vis detector.
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
- **N-[4-(acetylsulfamoyl)phenyl]propanamide** reference standard.
- HPLC grade acetonitrile, methanol, and water.
- Analytical grade formic acid.

1.2.2. Preparation of Solutions

- Mobile Phase A: 0.1% (v/v) formic acid in water.
- Mobile Phase B: Acetonitrile.
- Diluent: Methanol or a mixture of water and acetonitrile (50:50 v/v).
- Standard Stock Solution (1000 µg/mL): Accurately weigh 100 mg of **N-[4-(acetylsulfamoyl)phenyl]propanamide** reference standard and dissolve it in 100 mL of diluent.

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- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the diluent to concentrations ranging from 1 to 100 µg/mL.

1.2.3. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Gradient elution with Mobile Phase A and Mobile Phase B
Gradient Program	0-2 min: 95% A, 5% B2-15 min: Linear gradient to 20% A, 80% B15-18 min: Hold at 20% A, 80% B18-20 min: Return to 95% A, 5% B20-25 min: Equilibration at 95% A, 5% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	254 nm (or wavelength of maximum absorbance)
Injection Volume	10 µL

1.2.4. Analysis Procedure

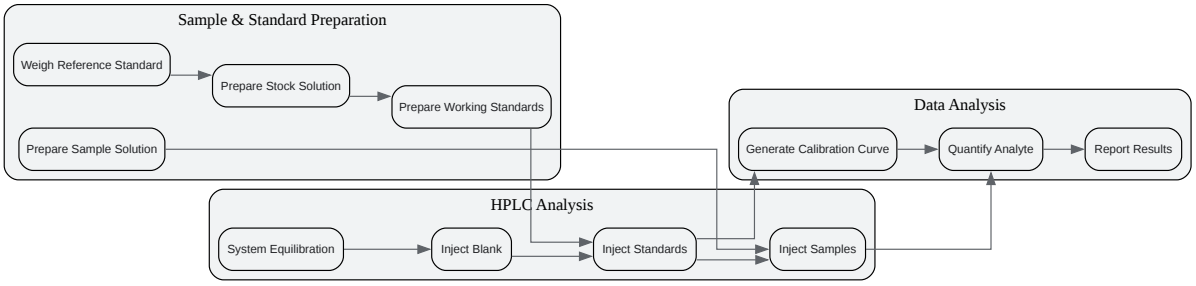
- Equilibrate the HPLC system with the initial mobile phase composition for at least 30 minutes.
- Inject a blank (diluent) to ensure no interfering peaks are present.
- Inject the working standard solutions to construct a calibration curve by plotting peak area against concentration.
- Inject the sample solutions.
- Determine the concentration of **N-[4-(acetylsulfamoyl)phenyl]propanamide** in the samples from the calibration curve.

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Rationale for Experimental Choices

- A C18 column is chosen for its versatility and proven performance in separating a wide range of moderately polar to nonpolar compounds like sulfonamides.
- Formic acid is added to the aqueous mobile phase to improve peak shape and control the ionization of the analyte.
- Acetonitrile is a common organic modifier in reversed-phase HPLC, providing good elution strength for sulfonamides.
- Gradient elution is employed to ensure the efficient elution of the target analyte while separating it from potential impurities with different polarities.[2]
- UV detection at 254 nm is a common starting point for aromatic compounds; however, determining the wavelength of maximum absorbance for **N-[4-(acetylsulfamoyl)phenyl]propanamide** will provide optimal sensitivity.

Workflow Visualization



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Caption: HPLC analysis workflow for **N-[4-(acetylsulfamoyl)phenyl]propanamide**.

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Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Method

For applications requiring higher sensitivity and selectivity, such as bioanalysis or trace impurity analysis, LC-MS/MS is the method of choice.

Principle

LC-MS/MS combines the separation power of liquid chromatography with the high selectivity and sensitivity of tandem mass spectrometry. The analyte is separated by HPLC, ionized, and then detected based on its specific mass-to-charge ratio (m/z) and fragmentation pattern.

Experimental Protocol

2.2.1. Instrumentation and Materials

- LC-MS/MS system with a binary pump, autosampler, column oven, and a triple quadrupole mass spectrometer.
- Electrospray ionization (ESI) source.
- Reversed-phase C18 or phenyl column (e.g., 2.1 x 50 mm, 1.8 µm).
- **N-[4-(acetylsulfamoyl)phenyl]propanamide** reference standard.
- LC-MS grade acetonitrile, methanol, and water.
- LC-MS grade ammonium formate or ammonium acetate.

2.2.2. Preparation of Solutions

- Mobile Phase A: 0.1% formic acid and 5 mM ammonium formate in water.
- Mobile Phase B: Acetonitrile.
- Diluent: Methanol or a mixture of water and acetonitrile (50:50 v/v).

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- Standard and Sample Solutions: Prepared as described in the HPLC-UV method, but at lower concentrations (e.g., ng/mL range).

2.2.3. LC-MS/MS Conditions

Parameter	Condition
Column	C18 or Phenyl, 2.1 x 50 mm, 1.8 µm
Mobile Phase	Gradient elution with Mobile Phase A and Mobile Phase B
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Source	Electrospray Ionization (ESI), Positive or Negative Ion Mode
Scan Mode	Multiple Reaction Monitoring (MRM)
Precursor Ion (Q1)	[M+H]+ or [M-H]- for N-[4-(acetylsulfamoyl)phenyl]propanamide
Product Ions (Q3)	To be determined by infusion of a standard solution

2.2.4. Analysis Procedure

- Optimize the MS parameters by infusing a standard solution of **N-[4-(acetylsulfamoyl)phenyl]propanamide** to determine the precursor ion and the most abundant product ions.
- Develop a suitable LC gradient to achieve good separation and peak shape.
- Analyze the standard solutions to create a calibration curve.
- Analyze the sample solutions.

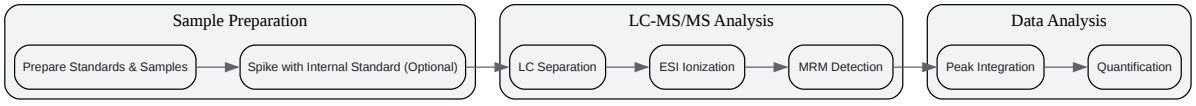
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- Quantify the analyte using the peak area ratios of the analyte to an internal standard (if used).

Rationale for Experimental Choices

- A phenyl column can offer alternative selectivity for aromatic compounds compared to a C18 column.[3]
- Ammonium formate is a volatile salt that improves ionization efficiency in ESI.[4]
- ESI is a soft ionization technique suitable for polar and thermally labile molecules like sulfonamides.
- MRM provides high selectivity and sensitivity by monitoring specific precursor-to-product ion transitions, minimizing matrix interference.[5]

Workflow Visualization



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Caption: LC-MS/MS analysis workflow for **N-[4-(acetylsulfamoyl)phenyl]propanamide**.

UV-Vis Spectrophotometry Method

For a simple and rapid estimation of **N-[4-(acetylsulfamoyl)phenyl]propanamide** in bulk or simple formulations, UV-Vis spectrophotometry can be employed.

Principle

This method is based on the principle that **N-[4-(acetylsulfamoyl)phenyl]propanamide** absorbs UV radiation at a specific wavelength. The amount of absorbed light is directly proportional to the concentration of the analyte in the solution, following the Beer-Lambert law.

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Experimental Protocol

3.2.1. Instrumentation and Materials

- UV-Vis spectrophotometer.
- Quartz cuvettes (1 cm path length).
- **N-[4-(acetylsulfamoyl)phenyl]propanamide** reference standard.
- Spectroscopic grade methanol or ethanol.

3.2.2. Preparation of Solutions

- Solvent: Methanol or Ethanol.
- Standard Stock Solution (100 µg/mL): Accurately weigh 10 mg of **N-[4-(acetylsulfamoyl)phenyl]propanamide** reference standard and dissolve it in 100 mL of the chosen solvent.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the solvent to concentrations ranging from 1 to 20 µg/mL.

3.2.3. Analysis Procedure

- Determine the wavelength of maximum absorbance (λmax) by scanning a standard solution of **N-[4-(acetylsulfamoyl)phenyl]propanamide** across the UV range (e.g., 200-400 nm).
- Set the spectrophotometer to the determined λmax.
- Use the solvent as a blank to zero the instrument.
- Measure the absorbance of the working standard solutions.
- Construct a calibration curve by plotting absorbance against concentration.
- Measure the absorbance of the sample solutions (appropriately diluted).

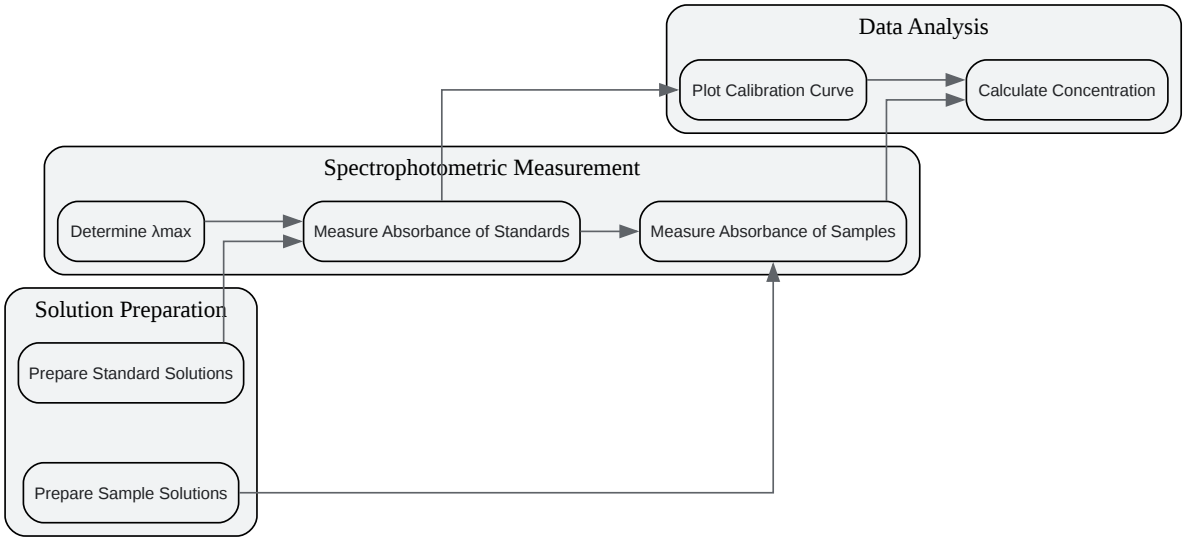
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- Determine the concentration of **N-[4-(acetylsulfamoyl)phenyl]propanamide** in the samples from the calibration curve.

Rationale for Experimental Choices

- Methanol or ethanol are common solvents for UV-Vis spectrophotometry as they are transparent in the UV region.
- The determination of λmax is crucial for achieving maximum sensitivity and minimizing the effects of minor shifts in the spectrum.

Workflow Visualization



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Caption: UV-Vis spectrophotometry workflow for **N-[4-(acetylsulfamoyl)phenyl]propanamide**.

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Method Validation

It is imperative that any analytical method used for quantitative analysis in a regulated environment be properly validated. The proposed methods should be validated according to the International Council for Harmonisation (ICH) Q2(R1) guidelines. Key validation parameters include:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: The ability to obtain test results that are directly proportional to the concentration of the analyte in samples within a given range.
- Range: The interval between the upper and lower concentrations of the analyte in the sample for which it has been demonstrated that the analytical procedure has a suitable level of precision, accuracy, and linearity.
- Accuracy: The closeness of test results obtained by the method to the true value.
- Precision: The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample. This includes repeatability (intra-day precision) and intermediate precision (inter-day precision).
- Limit of Detection (LOD): The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.
- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample that can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of the method's capacity to remain unaffected by small, but deliberate variations in method parameters.

Conclusion

This application note provides a comprehensive guide to the quantitative analysis of **N-[4-(acetylsulfamoyl)phenyl]propanamide** using HPLC-UV, LC-MS/MS, and UV-Vis spectrophotometry. The choice of method will depend on the specific requirements of the

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analysis, such as the required sensitivity, selectivity, and the nature of the sample matrix. It is essential to perform a thorough method validation to ensure the reliability of the obtained results.

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